

Introduction: Understanding 2-Iodo-6-Nitronaphthalene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Iodo-6-nitronaphthalene

CAS No.: 58258-68-7

Cat. No.: B12007986

[Get Quote](#)

2-Iodo-6-nitronaphthalene is a highly functionalized aromatic compound that serves as a critical building block for researchers in organic synthesis and drug discovery. Its structure, featuring a naphthalene core substituted with both an electron-withdrawing nitro group and a versatile iodo group, makes it a valuable intermediate for constructing complex molecular architectures. The iodine atom provides a reactive handle for a variety of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the precise introduction of new carbon-carbon and carbon-heteroatom bonds.^{[1][2]} Concurrently, the nitro group can be chemically modified, for instance, through reduction to an amine, opening pathways to diverse heterocyclic systems and other functionalities relevant to medicinal chemistry.^{[3][4]}

However, the very features that make this compound synthetically attractive also necessitate a thorough understanding of its potential hazards. A specific Safety Data Sheet (SDS) for **2-iodo-6-nitronaphthalene** is not readily available in public repositories. Therefore, this guide has been developed by synthesizing data from structurally analogous compounds—namely 2-nitronaphthalene, 1-iodonaphthalene, and other nitrated aromatic hydrocarbons—to provide a robust framework for its safe handling, use, and disposal. This document is intended for professionals who are adept at handling reactive and potentially hazardous materials and serves to augment, not replace, institutional safety protocols.

Section 1: Hazard Assessment and Safety Profile

The safety profile of **2-iodo-6-nitronaphthalene** is inferred from the known hazards of its constituent functional groups on an aromatic core. Nitronaphthalenes are recognized for their potential toxicity, while aryl iodides present their own set of handling considerations.

GHS Classification (Inferred)

Based on analogous compounds like 1- and 2-nitronaphthalene, the following Globally Harmonized System (GHS) classifications should be anticipated.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Hazard Class	Inferred Classification & Statement	Basis for Inference
Acute Toxicity, Oral	Category 3 or 4 (H301/H302: Toxic or Harmful if swallowed)	1-Nitronaphthalene is classified as toxic if swallowed. [5] [6]
Carcinogenicity	Category 1B or 2 (H350/H351: May cause cancer or Suspected of causing cancer)	2-Nitronaphthalene is a potential occupational carcinogen, targeting the bladder. [7] [8]
Skin/Eye Irritation	Category 2 (H315/H319: Causes skin/eye irritation)	Both 1-iodonaphthalene and 2-nitronaphthalene are known irritants. [9] [10]
Specific Target Organ Toxicity	Category 3 (H335: May cause respiratory irritation)	1-Iodonaphthalene is classified for respiratory tract irritation. [10]
Aquatic Toxicity	Chronic Category 2 (H411: Toxic to aquatic life with long lasting effects)	1-Nitronaphthalene is known to be toxic to aquatic life with long-lasting effects. [6]

Physical and Chemical Properties

While experimental data for **2-iodo-6-nitronaphthalene** is scarce, the properties can be estimated. It is expected to be a yellow or brown crystalline solid at room temperature, with low

water solubility.[11][12]

Property	Value (Analog Compound)	Source / Note
Molecular Formula	C ₁₀ H ₆ INO ₂	-
Molecular Weight	299.07 g/mol	-
Appearance	Yellow to brown solid	Inferred from 1- and 2-nitronaphthalene.[9][11]
Melting Point	79 °C (352 K)	For 2-nitronaphthalene.[13] The target compound's MP may differ.
Boiling Point	>300 °C	Inferred from related compounds.[12] Likely to decompose.
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether)	Common for nitronaphthalenes.[7]
Flash Point	~160-180 °C	Inferred from 1- and 2-nitronaphthalene.[11][12] Combustible solid.

Toxicological Profile: A Mechanistic Perspective

The primary toxicological concern stems from the nitroaromatic moiety. In the body, nitro groups can undergo metabolic reduction by nitroreductase enzymes to form nitroso and hydroxylamine intermediates.[3] These reactive species can covalently bind to macromolecules like DNA and proteins, leading to genotoxicity and cytotoxicity. This pathway is the mechanistic basis for the carcinogenicity observed with related compounds like 2-nitronaphthalene, which has been linked to bladder cancer.[8][14]

The iodine substituent is not considered a primary driver of toxicity but may influence the molecule's metabolic fate and distribution. The overall toxicological profile warrants treating this compound as a potential carcinogen and a substance with significant acute toxicity.

Section 2: Safe Handling and Emergency Protocols

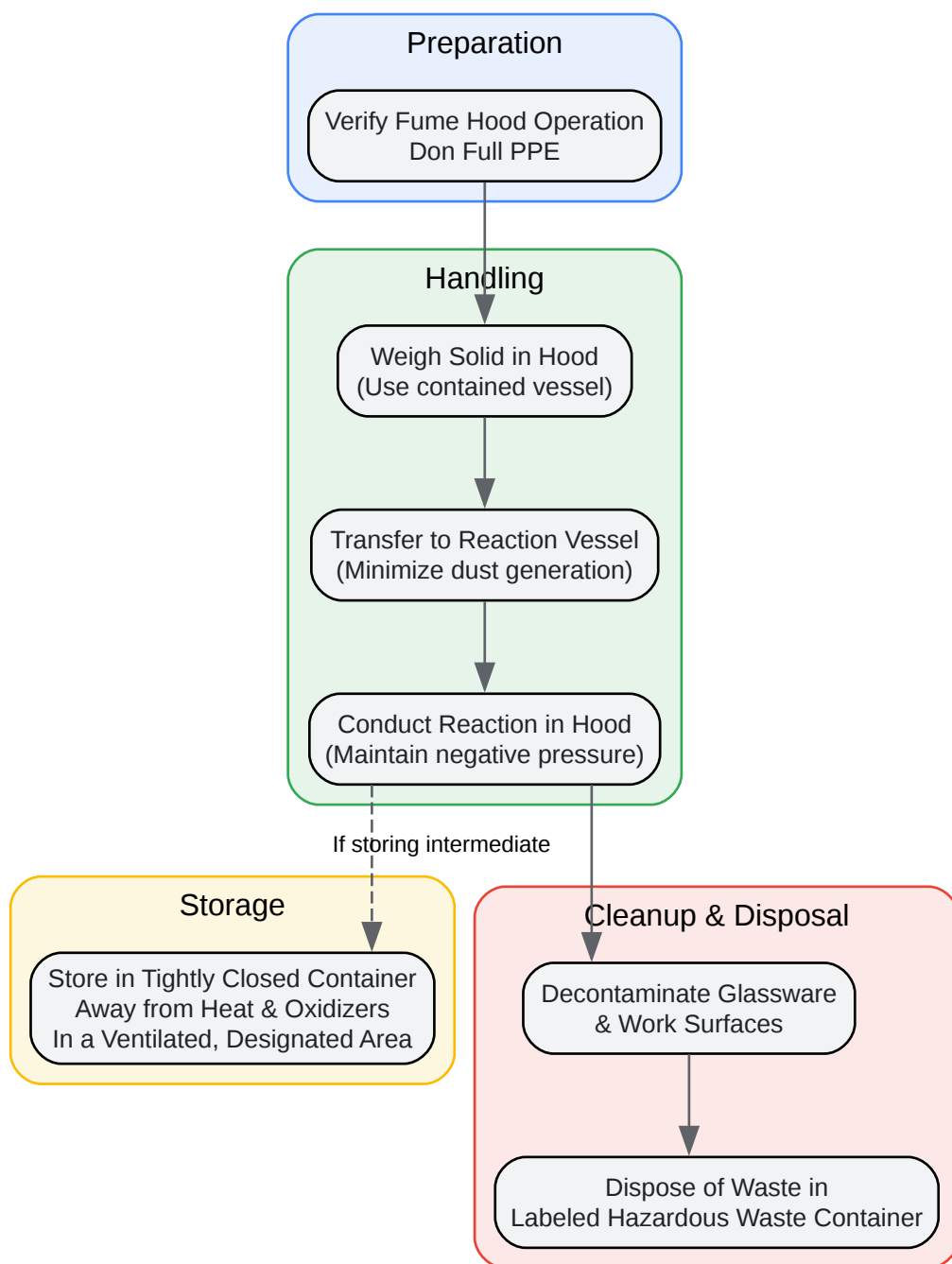
Given the inferred hazards, a rigorous and cautious approach to handling is mandatory. The following workflow provides a self-validating system for minimizing exposure.

Engineering Controls and Personal Protective Equipment (PPE)

The cornerstone of safe handling is to minimize the possibility of inhalation, ingestion, or skin contact.

- Primary Engineering Control: All manipulations (weighing, transferring, reactions) must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[5]
- Personal Protective Equipment (PPE): A standard PPE ensemble for handling potent compounds is required:
 - Eye/Face Protection: ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. A full-face shield is recommended when handling larger quantities or if there is a splash risk.[5]
 - Hand Protection: Use chemically resistant gloves, such as nitrile, with a sufficient thickness. Double-gloving is best practice. Always inspect gloves before use and wash hands thoroughly after removal.[5][10]
 - Body Protection: A flame-resistant lab coat must be worn and kept fully buttoned. Ensure shoes are closed-toe.[15]
 - Respiratory Protection: For situations where a fume hood is not feasible or during a spill cleanup, a NIOSH-approved respirator with an organic vapor canister and a P100 particulate filter is necessary.[8]

Safe Handling and Storage Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-iodo-6-nitronaphthalene**.

First Aid Measures

Immediate and appropriate action is critical in the event of an exposure.^{[9][10]}

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[9]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Get medical aid.[9][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[9][10]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[5][9]

Fire Fighting and Spill Response

- Fire Fighting: This compound is a combustible solid.[11] In case of a fire, use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with toxic and irritating gases that may be generated upon thermal decomposition.[9][16]
- Spill Response: Evacuate the area. Wearing full PPE, including respiratory protection, carefully sweep up the solid material, avoiding dust generation. Place the spilled material into a suitable, labeled container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.[9][16]

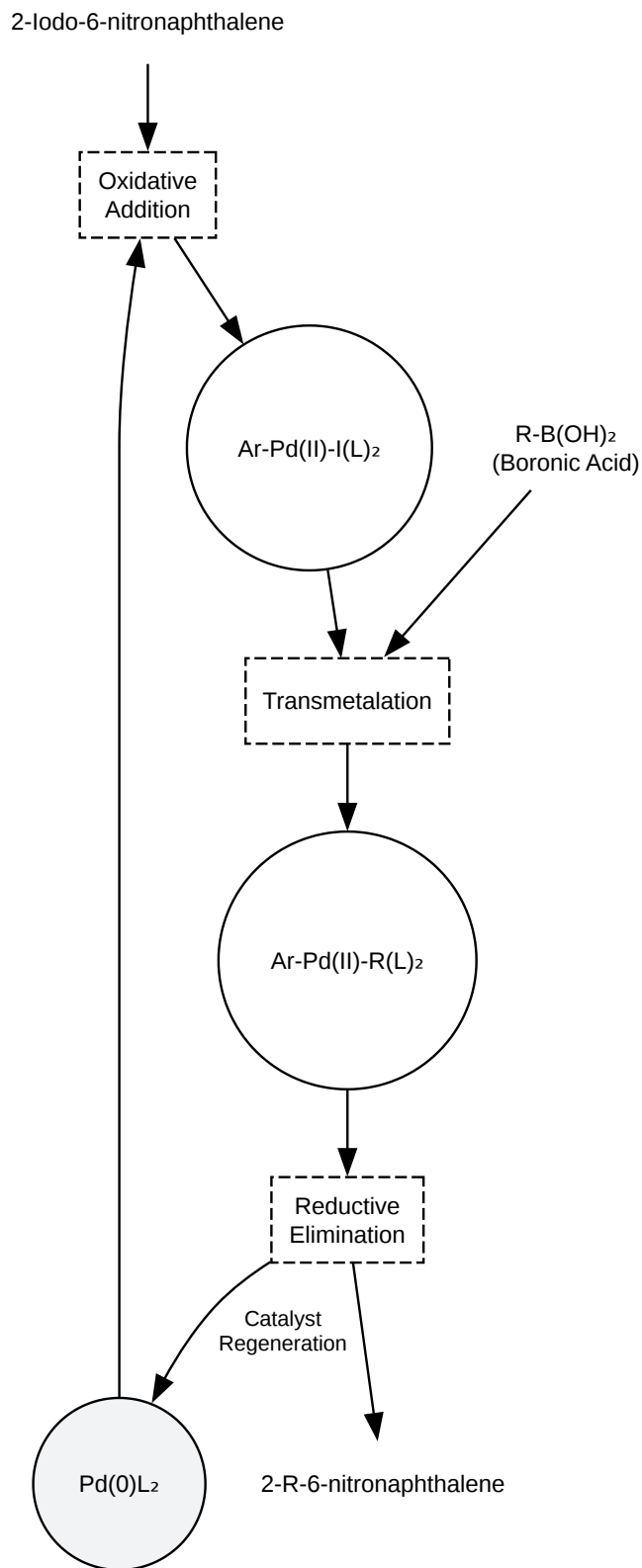
Section 3: Application in Research and Development

Understanding the reactivity of **2-iodo-6-nitronaphthalene** is key to its effective use and informs the necessary safety precautions. Its utility primarily lies in leveraging the two distinct functional groups.

The Role in Cross-Coupling Reactions

The carbon-iodine bond is the most reactive of the aryl halides in palladium-catalyzed cross-coupling reactions due to the relative weakness of the C-I bond, which facilitates oxidative

addition to the palladium(0) catalyst.[2][17] This makes **2-iodo-6-nitronaphthalene** an excellent substrate for reactions that build molecular complexity.



[Click to download full resolution via product page](#)

Caption: Generalized Suzuki-Miyaura cross-coupling reaction pathway.

Exemplary Protocol: Suzuki-Miyaura Coupling

This protocol is illustrative and must be adapted and optimized for specific substrates.

- Inert Atmosphere: To a flame-dried Schlenk flask, add **2-iodo-6-nitronaphthalene** (1.0 eq), the desired arylboronic acid (1.2 eq), and a palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 eq).
- Solvent and Base: Evacuate and backfill the flask with an inert gas (Argon or Nitrogen) three times. Add a degassed solvent (e.g., 1,4-dioxane or toluene) and a degassed aqueous base solution (e.g., 2M Na₂CO₃, 2.0 eq).
- Reaction: Heat the reaction mixture to the required temperature (typically 80-100 °C) and monitor by TLC or LC-MS until the starting material is consumed.
- Workup: Cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel.

Causality Note: The use of an inert atmosphere is critical because the Pd(0) catalyst is oxygen-sensitive. The base is required to activate the boronic acid for the transmetalation step.

Transformations of the Nitro Group

The electron-withdrawing nitro group can be selectively reduced to an amine. This transformation is fundamental in drug development, as the resulting aniline derivative is a precursor to a vast array of heterocycles and other functionalities.

- Common Reducing Agents:
 - Tin(II) chloride (SnCl₂): A classic and effective method for nitro group reduction in the presence of other reducible groups.

- Catalytic Hydrogenation: Using catalysts like Palladium on Carbon (Pd/C) with a hydrogen source (H₂ gas, ammonium formate). Care must be taken as this can sometimes also reduce the C-I bond (hydrodehalogenation).

This dual reactivity allows for sequential functionalization, where a cross-coupling reaction is performed first, followed by reduction of the nitro group, or vice-versa, providing significant synthetic flexibility.

References

- Material Safety Data Sheet - 2-Nitronaphthalene, tech., 85%. (n.d.). Cole-Parmer. [\[Link\]](#)
- 2-Nitronaphthalene. (n.d.). NIOSH Pocket Guide to Chemical Hazards, CDC. [\[Link\]](#)
- 2-iodo-1-nitronaphthalene | CAS 7501-00-0. (n.d.). LookChem. [\[Link\]](#)
- 2-Nitronaphthalene. (1989). IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, Volume 46. [\[Link\]](#)
- 2-Nitronaphthalene. (n.d.). Wikipedia. [\[Link\]](#)
- Safety Data Sheet: Naphthalene. (n.d.). Carl ROTH. [\[Link\]](#)
- Synthesis of 1-Nitronaphthalene under Homogeneous Conditions. (2018). SciTePress. [\[Link\]](#)
- Toxicological Review of Naphthalene (CAS No. 91-20-3). (1998). U.S. Environmental Protection Agency. [\[Link\]](#)
- Cross-Coupling Reactions of Nitroarenes. (2021). PubMed. [\[Link\]](#)
- Alkyl iodide storage container and method for purification of alkyl iodide. (2009).
- Making Nitronaphthalene Fluoresce. (2018). ACS Publications. [\[Link\]](#)
- Nitroreduction: A Critical Metabolic Pathway for Drugs, Environmental Pollutants, and Explosives. (2019). PMC, NIH. [\[Link\]](#)
- Photo-induced iodination of aryl halides under very mild conditions. (2016). SciSpace. [\[Link\]](#)

- 2-Nitronaphthalene | C₁₀H₇NO₂ | CID 11392. (n.d.). PubChem. [\[Link\]](#)
- Cross coupling reactions in organic synthesis themed issue. (2011). POSTECH. [\[Link\]](#)
- Revisiting Nitroaromatic Drugs: Mechanisms of Bioactivation, Metabolism and Toxicity and Methods to Synthesize Nitroaromatic Fragments. (2023). SciELO. [\[Link\]](#)
- Spontaneous aryl iodide deiodination upon heating. (n.d.). Reddit. [\[Link\]](#)
- Toxicological Profile for Naphthalene, 1-Methylnaphthalene, and 2-Methylnaphthalene. (2005). EPA. [\[Link\]](#)
- Storage Conditions, Precautions & Pharmaceutical Application of Radioactive Substances. (n.d.). Pharmaguideline. [\[Link\]](#)
- 2-(8-Iodonaphthalen-1-yl)-Substituted Nitronyl Nitroxide: Suppressed Reactivity of Iodine Atom and Unusual Temperature Dynamics of the EPR Spectrum. (2021). Wiley Online Library. [\[Link\]](#)
- Toxicity and metabolism of methylnaphthalenes: comparison with naphthalene and 1-nitronaphthalene. (2009). PubMed. [\[Link\]](#)
- The Diverse Biological Activity of Recently Synthesized Nitro Compounds. (2022). PMC. [\[Link\]](#)
- Toxicological Review for 2-Methylnaphthalene (CAS No. 91-57-6). (2003). EPA. [\[Link\]](#)
- Recent Progress in the Synthesis of Drugs and Bioactive Molecules Incorporating Nitro(het)arene Core. (2021). MDPI. [\[Link\]](#)
- Preparation of Aryl Iodides, Part 2: Nucleophilic Iodination. (2025). YouTube. [\[Link\]](#)
- New Trends in C–C Cross-Coupling Reactions: The Use of Unconventional Conditions. (2021). MDPI. [\[Link\]](#)
- 2-Naphthylamine and 2-Nitronaphthalene metabolism Pathway Map. (n.d.). Bio-Rad. [\[Link\]](#)

- Sequential and iterative Pd-catalyzed cross-coupling reactions in organic synthesis. (2016). NIH. [[Link](#)]
- 1-Nitronaphthalene (T3D4944). (n.d.). T3DB. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
2. [scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
3. Nitroreduction: A Critical Metabolic Pathway for Drugs, Environmental Pollutants, and Explosives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
4. [scielo.br](https://www.scielo.br) [[scielo.br](https://www.scielo.br)]
5. [cdhfinechemical.com](https://www.cdhfinechemical.com) [[cdhfinechemical.com](https://www.cdhfinechemical.com)]
6. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
7. 2-Nitronaphthalene | C₁₀H₇NO₂ | CID 11392 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. CDC - NIOSH Pocket Guide to Chemical Hazards - 2-Nitronaphthalene [[cdc.gov](https://www.cdc.gov)]
9. [pim-resources.coleparmer.com](https://www.pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://www.pim-resources.coleparmer.com)]
10. [fishersci.ie](https://www.fishersci.ie) [[fishersci.ie](https://www.fishersci.ie)]
11. NITRONAPHTHALENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
12. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
13. 2-Nitronaphthalene - Wikipedia [en.wikipedia.org]
14. s3.eu-west-3.amazonaws.com [s3.eu-west-3.amazonaws.com]
15. Storage Conditions, Precautions & Pharmaceutical Application of Radioactive Substances | Pharmaguideline [[pharmaguideline.com](https://www.pharmaguideline.com)]
16. [carlroth.com](https://www.carlroth.com) [[carlroth.com](https://www.carlroth.com)]

- 17. Sequential and iterative Pd-catalyzed cross-coupling reactions in organic synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: Understanding 2-Iodo-6-Nitronaphthalene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12007986/docs#introduction-understanding-2-iodo-6-nitronaphthalene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)